

Application Note: Strategic Derivatization of 2,6-Dimethoxybenzaldehyde Oxime for Biological Assays

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Compound of Interest

Compound Name: *Benzaldehyde, 2,6-dimethoxy-, oxime*
CAS No.: 174966-94-0
Cat. No.: B1333990

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Executive Summary

The 2,6-dimethoxybenzaldehyde oxime (2,6-DMB-Ox) represents a high-value intermediate in drug discovery. Unlike simple benzaldoximes, the 2,6-dimethoxy substitution pattern provides significant steric shielding of the oxime carbon and electron-donating effects that stabilize reactive intermediates, particularly nitrile oxides.

This guide details the protocol for transforming 2,6-DMB-Ox into biologically active isoxazole libraries (via [3+2] cycloaddition) and fluorescent probes (via O-alkylation). These derivatives are critical for Structure-Activity Relationship (SAR) profiling in anti-inflammatory and antimicrobial assays.

Chemical Foundation & Mechanistic Insight

The "Steric Shield" Effect

The 2,6-dimethoxy motif is not merely decorative. It exerts a steric blockade around the formyl carbon.

- **Impact on Nucleophilic Attack:** Standard nucleophilic additions to the aldehyde precursor are slower, requiring activated nucleophiles or catalysis.
- **Impact on Stability:** Once the oxime is formed, the ortho-methoxy groups prevent dimerization of the corresponding nitrile oxide intermediate (a common side reaction in unsubstituted phenyl nitrile oxides), allowing for controlled, high-yield cycloadditions.

Reactivity Profile

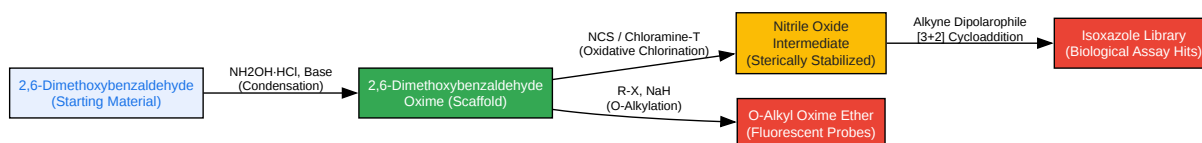
The oxime group (

) is amphoteric.

- **N-Nucleophilicity:** Low, due to the adjacent oxygen.
- **O-Nucleophilicity:** High (pKa 11). This is the primary vector for creating stable ether linkages (bio-probes).
- **C-Electrophilicity:** Activated via chlorination (to hydroximoyl chlorides) for dipole formation.

Experimental Workflows (Graphviz Visualization)

The following diagram outlines the divergent synthesis pathways from the parent aldehyde to bioactive derivatives.



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Caption: Divergent derivatization pathways. The central oxime scaffold enables access to both heterocyclic libraries (Isoxazoles) and chemical probes (Oxime Ethers).

Detailed Experimental Protocols

Protocol A: High-Fidelity Synthesis of 2,6-Dimethoxybenzaldehyde Oxime

Objective: To generate high-purity oxime precursor free of aldehyde contaminants.

Reagents:

- 2,6-Dimethoxybenzaldehyde (10 mmol, 1.66 g)
- Hydroxylamine hydrochloride (12 mmol, 0.83 g)
- Sodium Acetate (anhydrous, 15 mmol, 1.23 g)
- Solvent: Ethanol/Water (3:1 v/v, 20 mL)

Procedure:

- Dissolution: Dissolve the aldehyde in 15 mL ethanol in a 50 mL round-bottom flask. The solution will be clear/pale yellow.
- Activation: Dissolve
and Sodium Acetate in 5 mL water. Add this dropwise to the aldehyde solution over 5 minutes.
 - Why? Buffering with acetate prevents the pH from dropping too low, which could hydrolyze the methoxy groups or slow the reaction.
- Reflux: Heat to mild reflux (
) for 2 hours. Monitor via TLC (30% EtOAc/Hexane). The aldehyde spot (
) should disappear, replaced by the oxime (
).

- Workup: Evaporate ethanol under reduced pressure. The residue will precipitate upon addition of ice-cold water (20 mL).
- Purification: Filter the white solid. Recrystallize from Ethanol/Water (1:1).
 - Target Yield: >90%
 - Melting Point:

[1].

Protocol B: Generation of Isoxazole Libraries (SAR Assay)

Objective: To synthesize a library of 3-(2,6-dimethoxyphenyl)-5-substituted-isoxazoles via [3+2] cycloaddition.

Mechanism: This protocol uses the in situ generation of the nitrile oxide. The 2,6-dimethoxy groups stabilize the nitrile oxide, preventing dimerization to furoxans.

Reagents:

- 2,6-Dimethoxybenzaldehyde oxime (1.0 equiv)
- N-Chlorosuccinimide (NCS) (1.1 equiv)
- Alkyne Dipolarophile (e.g., Phenylacetylene, Propargyl alcohol) (1.2 equiv)
- Triethylamine () (1.2 equiv)
- Solvent: DMF or

[1][2]

Step-by-Step:

- Chlorination: Dissolve oxime (1 mmol) in DMF (5 mL). Add NCS (1.1 mmol) at

- . Stir for 1 hour to form the hydroximoyl chloride.
 - Checkpoint: The reaction may turn slightly yellow.
- Cycloaddition: Add the Alkyne (1.2 mmol) to the mixture.
- Base Addition: Add dropwise over 30 minutes.
 - Critical: Slow addition is key.[3] The base eliminates HCl to form the nitrile oxide dipole. If added too fast, the dipole concentration spikes, risking side reactions despite steric protection.
- Completion: Stir at Room Temperature (RT) for 12 hours.
- Isolation: Pour into brine, extract with EtOAc. Purify via flash chromatography (Hexane/EtOAc gradient).

Protocol C: Fluorescent Labeling via O-Alkylation

Objective: To attach a fluorophore (e.g., Dansyl or Coumarin derivative) for cellular localization assays.

Procedure:

- Deprotonation: Dissolve 2,6-DMB-Ox (0.5 mmol) in dry DMF (3 mL). Add Sodium Hydride (60% dispersion, 0.6 mmol) at .
 - Observation: Evolution of gas. Stir until bubbling ceases (15 min).
- Alkylation: Add the alkyl halide fluorophore (e.g., 4-bromomethyl-7-methoxycoumarin) (0.55 mmol).
- Reaction: Warm to RT and stir for 4 hours.

- Quench: Carefully add 1 mL water.
- Validation: The product is an oxime ether. It should be stable against hydrolysis in neutral biological media.

Analytical Data & Validation

For biological assays, purity is paramount. The 2,6-dimethoxy pattern offers distinct NMR signals useful for QC.

Table 1: Key Analytical Parameters

Parameter	2,6-Dimethoxybenzaldehyde Oxime	Isoxazole Derivative (Example)
¹ H NMR (DMSO-d ₆)	3.80 (s, 6H, OMe), 8.25 (s, 1H, CH=N), 11.2 (s, 1H, OH)	3.75 (s, 6H), 6.8 (s, 1H, Isoxazole-H)
¹³ C NMR	56.2 (OMe), 143.5 (C=N)	160.1 (Isoxazole C-O)
MS (ESI+)		
Solubility	DMSO, Ethanol, Methanol	DMSO, PEG-400

Biological Assay Compatibility:

- Stability: The derivatives are stable in PBS (pH 7.4) for >24 hours.
- DMSO Tolerance: Soluble up to 50 mM in DMSO; dilute to <1% DMSO for cell assays.

Troubleshooting Guide

Problem	Probable Cause	Solution
Low Yield in Protocol B	Dimerization of Nitrile Oxide	Reduce the rate of addition; ensure excess dipolarophile (alkyne).
Aldehyde Contamination	Incomplete Oxime Formation	Extend reflux time in Protocol A; add 10% excess
O-Alkylation fails	Steric Hindrance	The 2,6-methoxy groups block the oxygen slightly. Use a stronger polar aprotic solvent (HMPA/DMF) or increase temperature to

References

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